

# Personal protective equipment for handling 5-(3-Chloro-4-methoxyphenyl)furfural

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-(3-Chloro-4-methoxyphenyl)furfural

Cat. No.: B038721

[Get Quote](#)

## Essential Safety and Handling Guide for 5-(3-Chloro-4-methoxyphenyl)furfural

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-(3-Chloro-4-methoxyphenyl)furfural** (CAS RN: 124014-00-2). Adherence to these protocols is essential for ensuring laboratory safety and minimizing environmental impact.

### I. Chemical and Physical Properties

A summary of the key quantitative data for **5-(3-Chloro-4-methoxyphenyl)furfural** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>9</sub> ClO <sub>3</sub> [1][2]
Molecular Weight	236.65 g/mol [1][2]
CAS Number	124014-00-2 [1][2][3][4]

## II. Hazard Identification and Personal Protective Equipment (PPE)

Hazard Summary:

**5-(3-Chloro-4-methoxyphenyl)furfural** is classified as a hazardous substance. The primary hazards associated with this compound are:

- Skin Irritation: Causes skin irritation (H315).[\[1\]](#)
- Serious Eye Irritation: Causes serious eye irritation (H319).[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation (H335).[\[1\]](#)

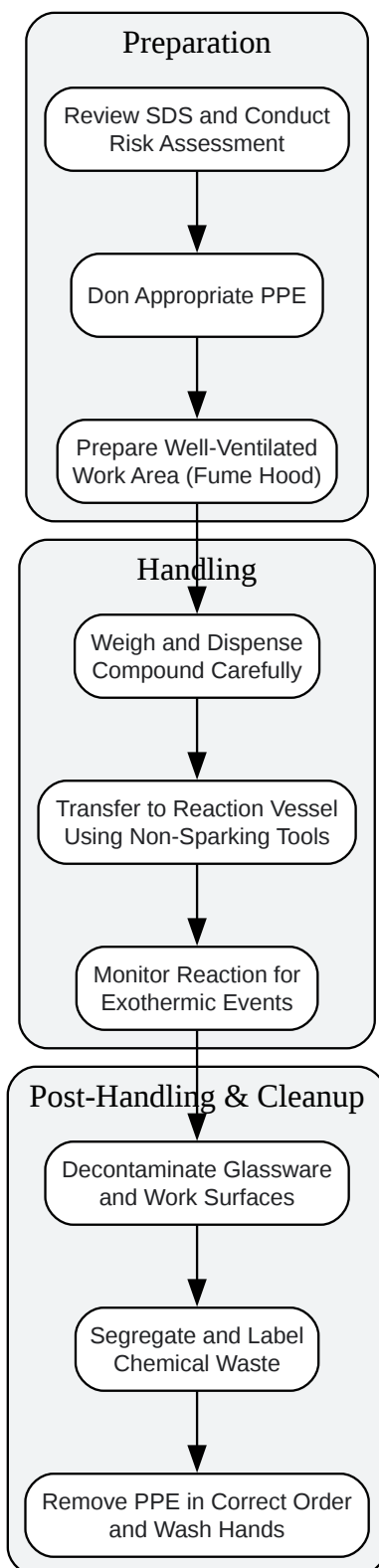
Personal Protective Equipment (PPE):

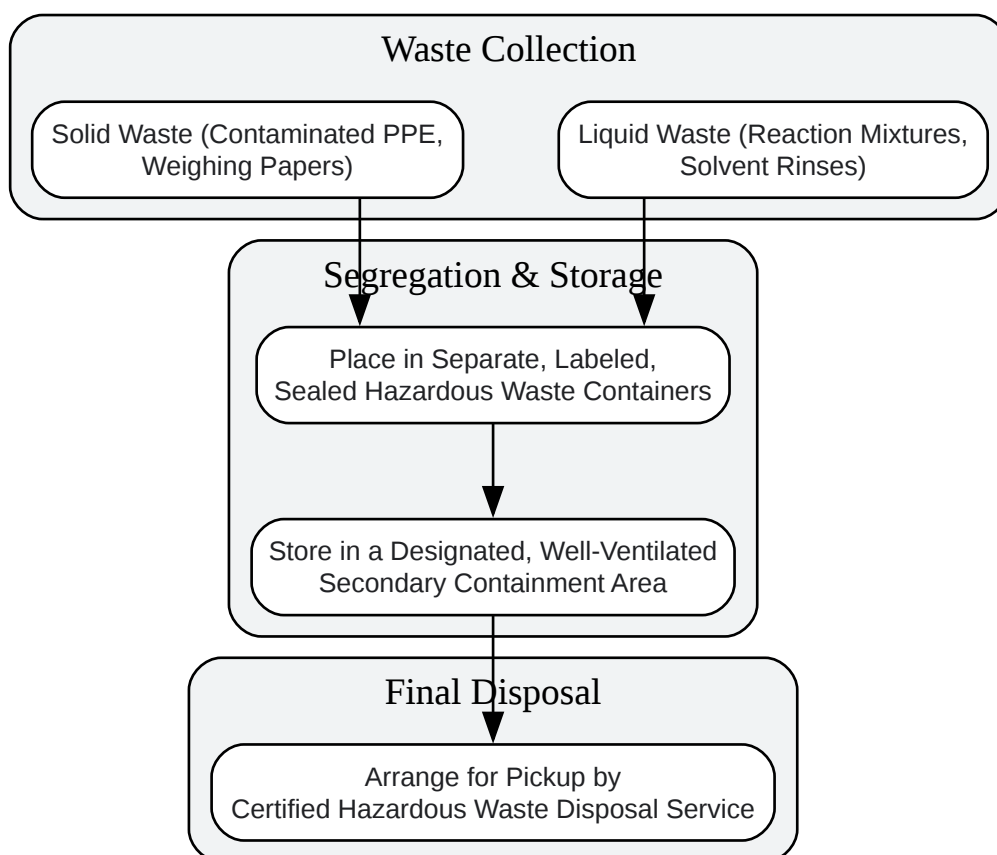
The following PPE is mandatory when handling **5-(3-Chloro-4-methoxyphenyl)furfural** to mitigate exposure risks. The level of protection should be determined by a thorough risk assessment of the specific laboratory procedures being performed.

PPE Category	Minimum Requirement	Recommended for High-Risk Operations
Eye and Face Protection	Chemical splash goggles that meet ANSI Z.87.1 standards. [5][6]	Face shield worn over chemical splash goggles. [5][6][7]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). [5][8] Laboratory coat. [5] Closed-toe shoes. [5][9]	Flame-retardant, antistatic protective clothing. [10] Chemical-resistant apron. [11]
Respiratory Protection	Work in a well-ventilated area or a chemical fume hood.	A NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor filter may be necessary if engineering controls are insufficient or during spill cleanup. [9][11]

### III. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **5-(3-Chloro-4-methoxyphenyl)furfural** is crucial for safety. The following workflow outlines the key steps from preparation to post-handling.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-(3-Chloro-4-methoxyphenyl)furfural | C<sub>12</sub>H<sub>9</sub>ClO<sub>3</sub> | CID 691086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 5-(3-Chloro-4-methoxyphenyl)furfural - High purity | EN [georganics.sk]
- 4. alfa-chemistry.com [alfa-chemistry.com]

- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. uah.edu [uah.edu]
- 7. epa.gov [epa.gov]
- 8. ehs.utk.edu [ehs.utk.edu]
- 9. hazmatschool.com [hazmatschool.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-(3-Chloro-4-methoxyphenyl)furfural]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b038721#personal-protective-equipment-for-handling-5-3-chloro-4-methoxyphenyl-furfural]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)